

# Comparative Kinetic Analysis of 7,8-Diaminopelargonic Acid Aminotransferase

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 7,8-diaminononanoate

Cat. No.: B1231595

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the kinetic performance of 7,8-diaminopelargonic acid aminotransferase (DAPA AT), a key enzyme in the biotin biosynthesis pathway. DAPA AT catalyzes the pyridoxal 5'-phosphate (PLP)-dependent transamination of 7-keto-8-aminopelargonic acid (KAPA) to 7,8-diaminopelargonic acid (DAPA), utilizing S-adenosyl-L-methionine (SAM) as the amino donor.<sup>[1][2]</sup> Understanding the kinetic properties of this enzyme from various sources is crucial for applications in metabolic engineering and as a potential target for antimicrobial drug development.<sup>[3][4]</sup>

## Kinetic Parameters of DAPA Aminotransferase from Various Organisms

The kinetic efficiency of DAPA AT varies across different microbial species. A summary of the key kinetic parameters, including the Michaelis constant (K<sub>m</sub>) for the substrates (KAPA and SAM), the maximum reaction velocity (V<sub>max</sub>), and the catalytic rate constant (k<sub>cat</sub>), is presented below. A lower K<sub>m</sub> value indicates a higher affinity of the enzyme for its substrate.<sup>[5]</sup> <sup>[6][7]</sup>

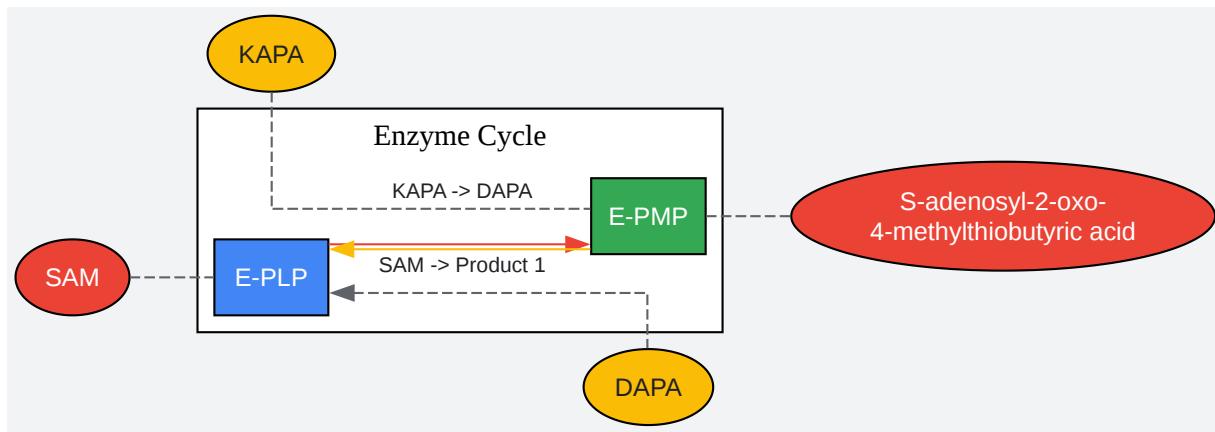
Organism	Substrate	Km	Vmax	kcat	Reference
Escherichia coli	S-adenosyl-L-methionine	0.20 mM	0.16 $\mu$ mol/mg/min	17 min <sup>-1</sup>	[8]
7-keto-8-aminopelargonic acid		1.2 $\mu$ M	[8]		
Escherichia coli (wild-type)	S-adenosyl-L-methionine	150 $\mu$ M	0.013 s <sup>-1</sup>	[2]	
7-keto-8-aminopelargonic acid		<2 $\mu$ M	[2]		
Mycobacterium tuberculosis	S-adenosyl-L-methionine	0.78 ± 0.20 mM	1.0 ± 0.2 min <sup>-1</sup>	[3]	
7-keto-8-aminopelargonic acid		3.8 ± 1.0 $\mu$ M	[3]		
Brevibacterium divaricatum	S-adenosyl-L-methionine	-	-	-	[9]
7-keto-8-aminopelargonic acid		-	-	-	[9]
nic acid					

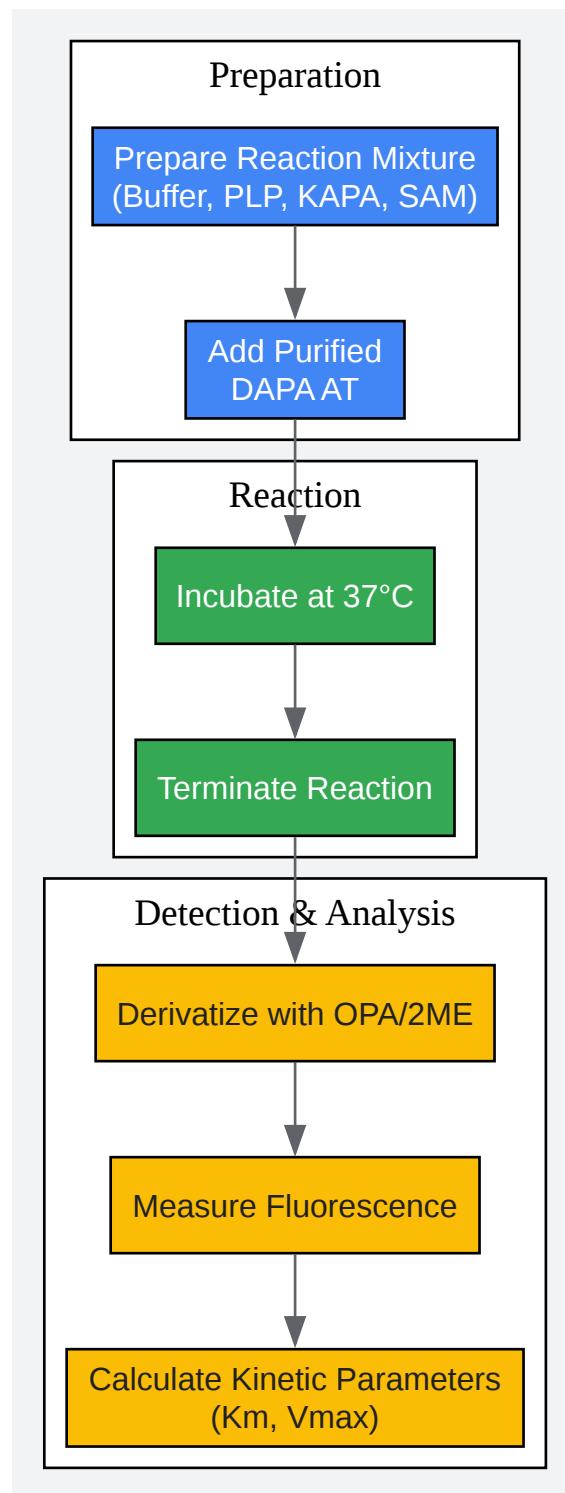
Note: Data for *Brevibacterium divaricatum* was not quantitatively specified in the reviewed literature.

The data reveals that DAPA AT from *E. coli* exhibits a significantly higher affinity for KAPA (lower Km) compared to the enzyme from *Mycobacterium tuberculosis*. The catalytic efficiency (kcat) also varies, highlighting species-specific differences in enzyme performance.

## Reaction Mechanism

Initial velocity studies of the DAPA AT from *Escherichia coli* have revealed a parallel pattern of reciprocal plots, which is characteristic of a Ping Pong Bi Bi kinetic mechanism.<sup>[8]</sup> In this mechanism, the first substrate (SAM) binds to the enzyme and donates its amino group to the PLP cofactor, forming pyridoxamine 5'-phosphate (PMP) and releasing the first product. Subsequently, the second substrate (KAPA) binds to the modified enzyme and accepts the amino group, forming the second product (DAPA) and regenerating the PLP-bound enzyme.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Purification and properties of 7, 8-diaminopelargonic acid aminotransferase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The dual-specific active site of 7,8-diaminopelargonic acid synthase and the effect of the R391A mutation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 7,8-Diaminoperlargonic acid aminotransferase from *Mycobacterium tuberculosis*, a potential therapeutic target. Characterization and inhibition studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. A microplate fluorescence assay for DAPA aminotransferase by detection of the vicinal diamine 7,8-diaminopelargonic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. ucl.ac.uk [ucl.ac.uk]
- 6. What Is Enzyme Kinetics? Understanding Km and Vmax in Biochemical Reactions [synapse.patsnap.com]
- 7. Understanding Km and Vmax: Practical Implications for Enzyme Studies [synapse.patsnap.com]
- 8. Biosynthesis of 7, 8-diaminopelargonic acid from 7-keto-8-aminopelargonic acid and S-adenosyl-L-methionine. The kinetics of the reaction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. academic.oup.com [academic.oup.com]
- To cite this document: BenchChem. [Comparative Kinetic Analysis of 7,8-Diaminopelargonic Acid Aminotransferase]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1231595#kinetic-analysis-of-7-8-diaminopelargonic-acid-aminotransferase>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)